

# Essential Safety and Operational Guide for 1-(3-Ethynylphenyl)ethanone

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## Compound of Interest

Compound Name: 1-(3-Ethynylphenyl)ethanone

Cat. No.: B148647

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This guide provides immediate, essential safety and logistical information for handling **1-(3-Ethynylphenyl)ethanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure user safety and compliance with standard laboratory practices.

## Personal Protective Equipment (PPE)

When handling **1-(3-Ethynylphenyl)ethanone**, appropriate personal protective equipment is mandatory to prevent exposure. Aromatic ketones can be irritants, and specific toxicological data for this compound may not be readily available, necessitating a cautious approach.

Recommended PPE includes:

- Eye and Face Protection: Chemical safety goggles or a face shield should be worn to protect against splashes.[\[1\]](#)[\[2\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are essential to prevent skin contact.[\[1\]](#)[\[2\]](#) It is crucial to inspect gloves for any tears or punctures before use.
- Protective Clothing: A laboratory coat must be worn to protect the skin and clothing.[\[2\]](#) For tasks with a higher risk of splashing, a chemical-resistant apron may be necessary.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors. If a fume hood is not available or if there is a risk of generating aerosols, a NIOSH-approved respirator may be required.[1][3]

## Quantitative Data Summary

While specific quantitative data for **1-(3-Ethynylphenyl)ethanone** is limited, the following table summarizes key identifiers for this compound.

Identifier	Value
CAS Number	139697-98-6[4][5]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O[5]
Molecular Weight	144.17 g/mol [5]
Physical Form	Solid[5]

## Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that the work area, particularly the chemical fume hood, is clean and uncluttered. Verify that an eyewash station and safety shower are accessible.
- Weighing and Transfer:
  - Perform all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
  - Use appropriate tools (e.g., spatula, weighing paper) to handle the solid compound.
  - Avoid generating dust.
- In Solution:
  - When dissolving the compound, add it slowly to the solvent to avoid splashing.

- Ensure the container is appropriately labeled with the chemical name and any known hazards.
- During Reaction:
  - Keep the reaction vessel closed or under a condenser to prevent the release of vapors.
  - Monitor the reaction for any unexpected changes.
- Post-Handling:
  - Thoroughly clean the work area and any equipment used.
  - Wash hands thoroughly with soap and water after removing gloves.[\[6\]](#)

## Disposal Plan

Proper disposal of **1-(3-Ethynylphenyl)ethanone** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

- Waste Segregation:
  - Solid Waste: Collect unused or contaminated solid **1-(3-Ethynylphenyl)ethanone** in a dedicated, clearly labeled hazardous waste container.[\[7\]](#)
  - Liquid Waste: Solutions containing the compound should be collected in a separate, labeled hazardous waste container for organic solvents.[\[7\]](#)
  - Contaminated Materials: Items such as gloves, pipette tips, and weighing paper that have come into contact with the chemical should be disposed of as hazardous solid waste.[\[7\]](#)
- Container Management:
  - Use waste containers that are in good condition and compatible with the chemical.
  - Label all waste containers with "Hazardous Waste," the full chemical name "**1-(3-Ethynylphenyl)ethanone**," and identify the associated hazards (e.g., "Irritant," "Flammable" if in a flammable solvent).[\[8\]](#)

- Keep waste containers securely closed except when adding waste.[\[8\]](#)
- Storage and Disposal:
  - Store hazardous waste containers in a designated, well-ventilated, and secure secondary containment area.
  - Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

## Experimental Workflow

Caption: Workflow for the safe handling and disposal of **1-(3-Ethynylphenyl)ethanone**.

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